

# comparative electron dynamics But-3-ynal vs other alkynals

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: But-3-ynal

CAS No.: 52844-23-2

Cat. No.: S563566

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## Physicochemical Profile of But-3-ynal

The table below summarizes the key identifiers and properties of **But-3-ynal** (C<sub>4</sub>H<sub>4</sub>O) from scientific databases [1] [2].

Property	Value / Description
Molecular Formula	C <sub>4</sub> H <sub>4</sub> O
Molecular Weight	68.07 g/mol
CAS Registry Number	52844-23-2
IUPAC Name	but-3-ynal
Structure (SMILES)	<chem>C#CCC=O</chem>
Key Feature	Terminal alkyne and an aldehyde group [1].
Ionization Energy (IE)	9.85 eV [2] and 10.2 eV [2] (from electron impact studies)

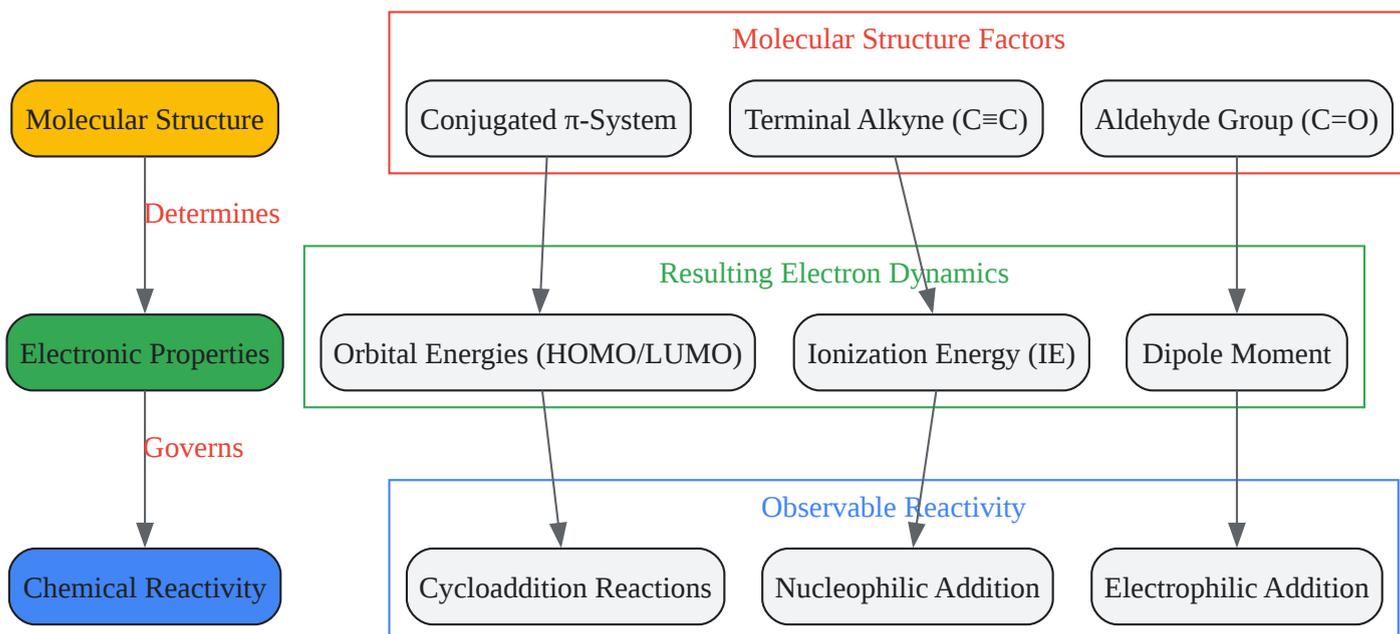
## Experimental Protocols for Key Data

The quantitative data for molecules like **But-3-ynal** are typically obtained through standardized physical chemistry techniques:

- **Ionization Energy (IE) Determination:** The reported Ionization Energy values of 9.85 eV and 10.2 eV were determined using **electron impact mass spectrometry** [2]. In this method, the gaseous sample is bombarded with a beam of electrons, and the electron energy required to create a molecular ion ( $M^+$ ) is measured precisely.
- **Structural Parameter Analysis:** While not explicitly detailed for **But-3-ynal** in these results, molecular architecture parameters (like bond lengths and angles) are definitively determined by **X-ray crystallography** [3] [4] or computed using quantum chemical methods.

## Relationship Between Structure and Electron Dynamics

The following diagram illustrates the logical relationship between the molecular structure of an alkyne and its resulting electron dynamics, which influence its chemical behavior [1].



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## References

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2. But-3-ynal - the NIST WebBook [webbook.nist.gov]
3. On Terminal Alkynes That Can React with Active-Site ... [pmc.ncbi.nlm.nih.gov]
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**Address:** Ontario, CA 91761, United States

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